

A Comparative Analysis of Ro 09-0680 and Other Tanshinones in Platelet Inhibition

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Compound of Interest

Compound Name: Ro 09-0680

Cat. No.: B1679434

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This guide provides a detailed comparison of the platelet-inhibiting effects of **Ro 09-0680** and other prominent tanshinones, including tanshinone IIA, cryptotanshinone, and 15,16-dihydrotanshinone I. The information is compiled from various experimental studies to offer a comprehensive overview for research and development purposes.

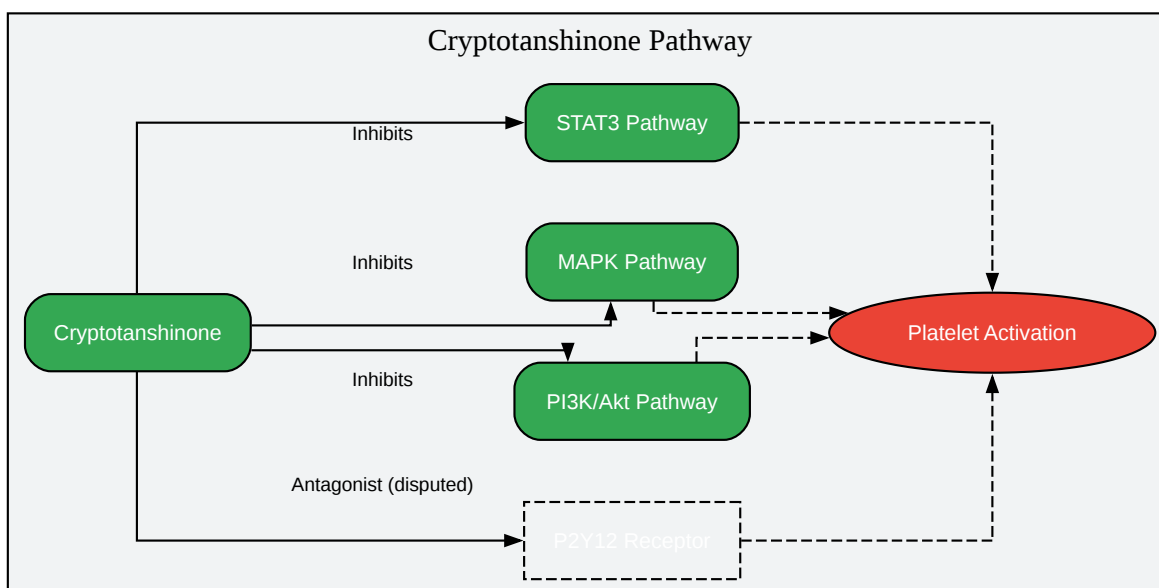
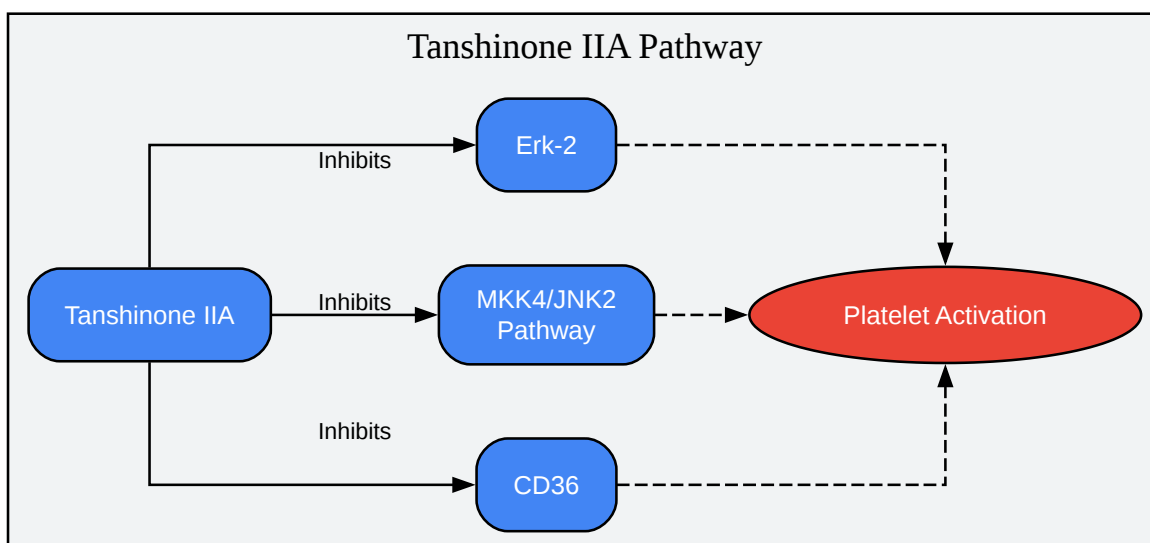
Quantitative Comparison of Platelet Inhibition

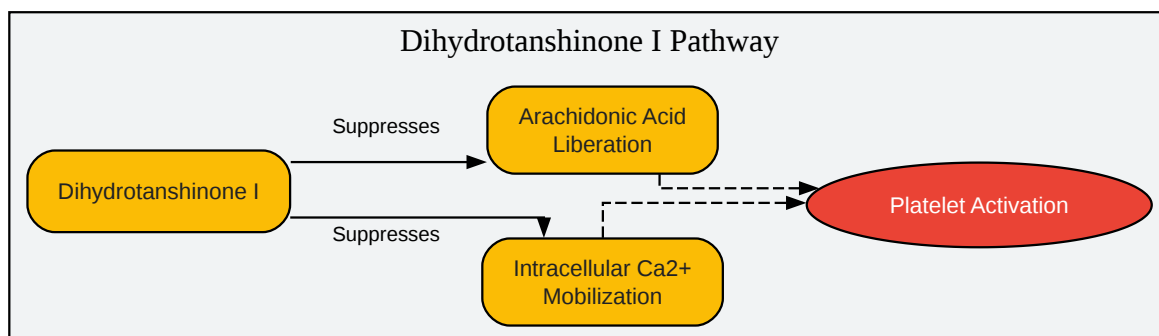
The following table summarizes the available quantitative data on the inhibitory effects of **Ro 09-0680** and other tanshinones on platelet aggregation. It is important to note that the experimental conditions, such as the platelet source and the agonist used to induce aggregation, vary between studies, which may affect the direct comparability of the IC50 values.

Compound	Agonist	Platelet Source	IC50 Value	Reference(s)
Ro 09-0680	Collagen	Rabbit	6.6 μ M	[1][2][3]
15,16-Dihydrotanshinone I	Collagen	Rabbit (washed)	8.7 \pm 5.6 μ M	[4]
Tanshinone IIA	ADP	Rat	Concentration-dependent inhibition (0.5–50 μ M)	[5]
Collagen	Newborn Piglet (in vivo)	Less active than against ADP; specific IC50 not reported		
Cryptotanshinone	ADP	Rat	Concentration-dependent inhibition	
Collagen	Human	Inhibits aggregation; specific IC50 not reported		

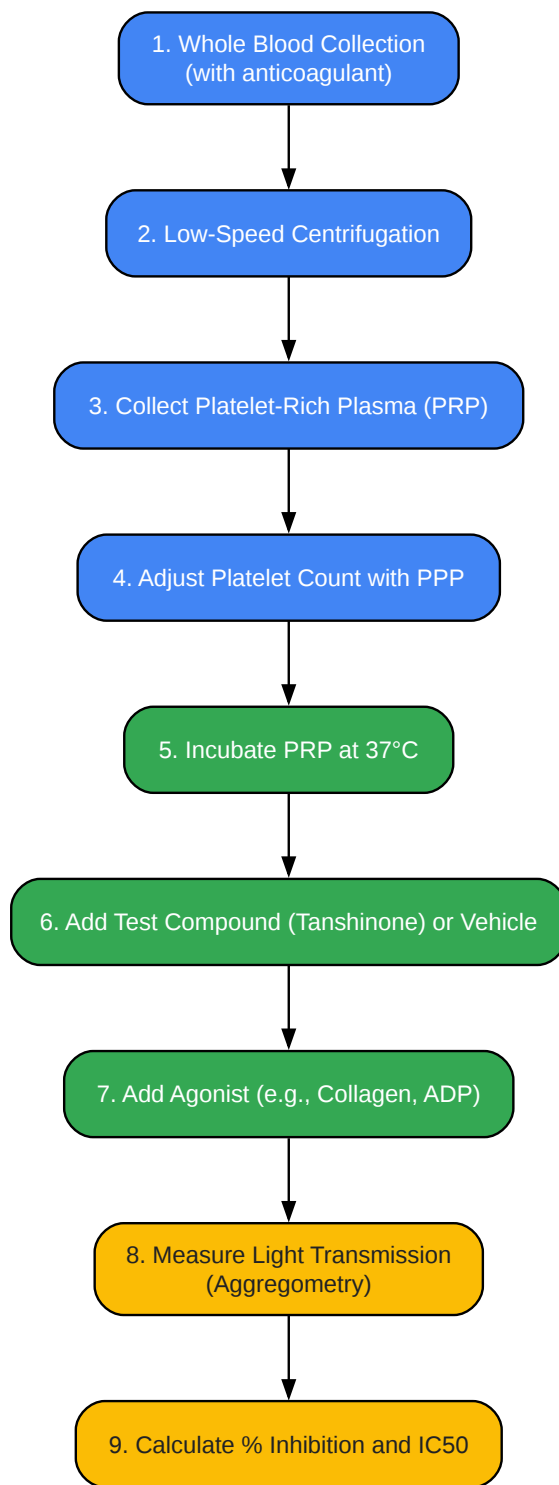
Mechanisms of Action and Signaling Pathways

The antiplatelet activity of these tanshinones is mediated through various signaling pathways. Below are diagrams illustrating the currently understood mechanisms.





General Experimental Workflow for Platelet Aggregation Assay

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- To cite this document: BenchChem. [A Comparative Analysis of Ro 09-0680 and Other Tanshinones in Platelet Inhibition]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679434#ro-09-0680-versus-other-tanshinones-in-platelet-inhibition]

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